

Covalent bonding mechanism of C.I. Reactive Red 2 with cellulose

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Compound of Interest

Compound Name: C.I. Reactive red 2

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An In-depth Technical Guide to the Covalent Bonding Mechanism of **C.I. Reactive Red 2** with Cellulose

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the covalent bonding mechanism of **C.I. Reactive Red 2** with cellulose. It details the underlying chemical principles, experimental methodologies for characterization, and quantitative data on the factors influencing the reaction.

Introduction

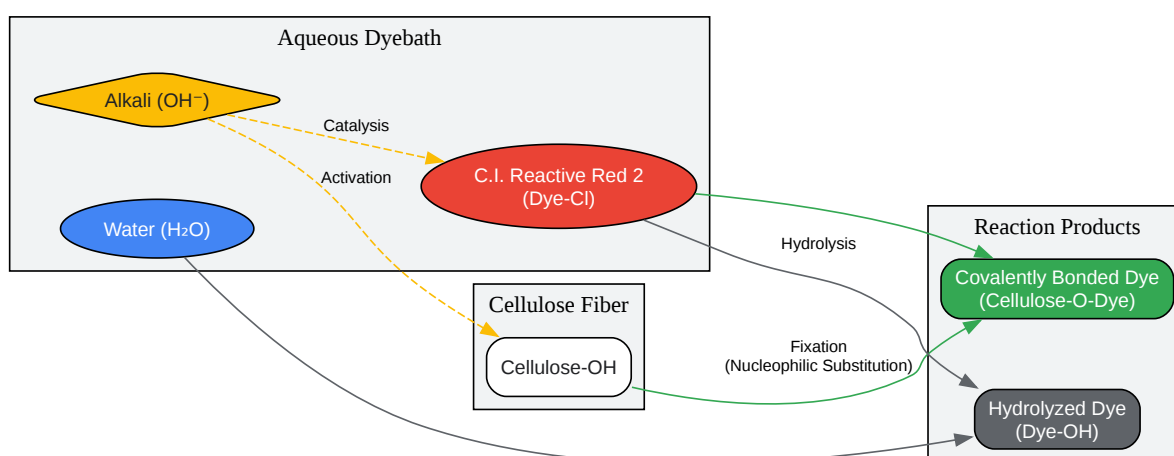
C.I. Reactive Red 2 is a monoazo dye containing a dichlorotriazine reactive group.^{[1][2]} This reactive group enables the dye to form a stable covalent bond with the hydroxyl groups of cellulosic fibers, such as cotton, under alkaline conditions.^{[3][4]} This covalent fixation is responsible for the high wash fastness of reactive dyes.^[5] The dyeing process, however, is a complex interplay of dye exhaustion onto the fiber and subsequent fixation, which is in competition with the hydrolysis of the dye.^{[6][7]} Understanding and optimizing these processes are critical for efficient and effective dyeing.

The Covalent Bonding Mechanism

The fundamental reaction between **C.I. Reactive Red 2** and cellulose is a nucleophilic substitution reaction.^{[8][9]} The process can be broken down into the following key stages:

- **Exhaustion:** In a neutral dyebath, the anionic reactive dye molecules are adsorbed onto the surface of the cellulose fibers. This process is facilitated by the addition of an electrolyte, typically sodium chloride or sodium sulfate, which helps to overcome the electrostatic repulsion between the negatively charged dye anions and the cellulose surface in water.[7]
- **Fixation:** The addition of an alkali, such as sodium carbonate or sodium hydroxide, raises the pH of the dyebath.[6] This high pH environment catalyzes the ionization of the hydroxyl groups on the cellulose polymer, forming highly nucleophilic cellulosate anions (Cell-O^-).[10] These cellulosate anions then attack the electron-deficient carbon atom of the dichlorotriazine ring on the **C.I. Reactive Red 2** molecule, displacing one of the chlorine atoms and forming a stable ether linkage (covalent bond).[4][10]
- **Hydrolysis (Competing Reaction):** Concurrently with the fixation reaction, the reactive dye can also react with hydroxide ions (OH^-) from the water in the alkaline dyebath.[7] This results in the hydrolysis of the dye, where a chlorine atom is replaced by a hydroxyl group. The hydrolyzed dye is no longer able to react with the cellulose fiber and is washed away during the rinsing process, leading to a loss of dye and reduced fixation efficiency.[6]

Mandatory Visualization:



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Caption: Reaction pathways for **C.I. Reactive Red 2** with cellulose and water.

Experimental Protocols

Exhaust Dyeing of Cellulose with **C.I. Reactive Red 2**

This protocol describes a typical laboratory procedure for dyeing cotton fabric with **C.I. Reactive Red 2** using the exhaust method.

Materials:

- **C.I. Reactive Red 2** dye
- Scoured and bleached cotton fabric
- Sodium chloride (NaCl) or Sodium sulfate (Na_2SO_4)
- Sodium carbonate (Na_2CO_3)
- Wetting agent
- Laboratory dyeing machine (e.g., oscillating or rotating type)
- Spectrophotometer

Procedure:

- Prepare a stock solution of **C.I. Reactive Red 2**.
- Set up the dyebath in the dyeing machine with the required amount of water to achieve the desired liquor ratio (e.g., 1:20).^[3]
- Add the wetting agent and the pre-weighed cotton fabric to the dyebath.
- Run the machine for 5-10 minutes at room temperature to ensure thorough wetting of the fabric.

- Add the calculated amount of **C.I. Reactive Red 2** dye solution to the dyebath.
- After 10-15 minutes, add the required amount of electrolyte (e.g., 30-70 g/L NaCl) in portions over 10-15 minutes.[\[3\]](#)[\[11\]](#)
- Raise the temperature of the dyebath to the desired fixation temperature (e.g., 40-60°C) and run for the exhaustion period (e.g., 30-45 minutes).[\[3\]](#)[\[11\]](#)
- Add the required amount of alkali (e.g., 20 g/L Na₂CO₃) to the dyebath to initiate fixation.[\[3\]](#)
- Continue the dyeing process at the fixation temperature for the specified duration (e.g., 40-60 minutes).[\[3\]](#)
- After dyeing, cool the dyebath and remove the fabric.
- Rinse the dyed fabric thoroughly with cold water.
- Neutralize the fabric with a dilute acetic acid solution.
- Soap the fabric at the boil with a non-ionic detergent to remove any unfixed and hydrolyzed dye.
- Rinse the fabric again with hot and then cold water.
- Dry the fabric.

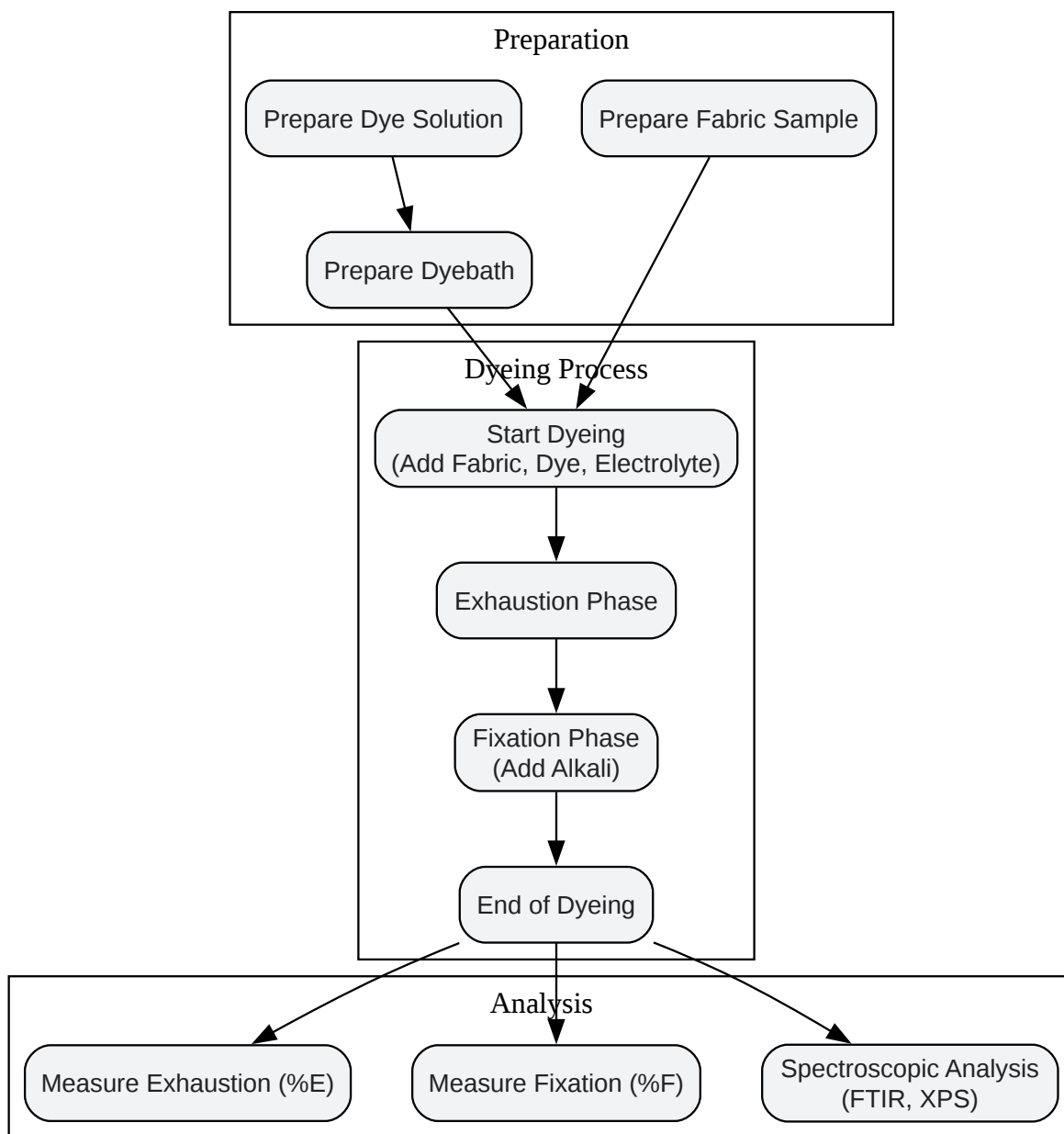
Determination of Dye Exhaustion and Fixation

Procedure:

- Exhaustion (%E):
 - Take an aliquot of the dyebath solution before adding the fabric (initial concentration, C₀) and after the exhaustion step but before adding the alkali (final concentration, C₁).
 - Measure the absorbance of both solutions at the maximum absorption wavelength (λ_{max}) of the dye using a UV-Vis spectrophotometer.

- Calculate the percentage of exhaustion using the following formula: $\%E = [(C_0 - C_1) / C_0] * 100$
- Fixation (%F):
 - Collect the dyebath after fixation and all the rinsing and soaping liquors.
 - Measure the total concentration of unfixed and hydrolyzed dye (C_2) in the combined liquors.
 - Alternatively, the amount of fixed dye can be determined by dissolving a known weight of the dyed fabric in a solvent (e.g., 70% sulfuric acid) and measuring the absorbance.[\[5\]](#)
 - Calculate the percentage of fixation using the following formula: $\%F = [((C_0 - C_1) - C_2) / (C_0 - C_1)] * 100$

Mandatory Visualization:



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Caption: Workflow for dyeing cellulose and subsequent analysis.

Quantitative Data

The efficiency of the covalent bonding of **C.I. Reactive Red 2** with cellulose is influenced by several key parameters. The following table summarizes the typical effects of these parameters on dye exhaustion and fixation.

Parameter	Condition	Effect on Exhaustion	Effect on Fixation	Reference(s)
Temperature	Increasing from 30°C to 70°C	Generally increases	Increases significantly, then may slightly decrease at very high temperatures due to increased hydrolysis	[6]
pH (Alkali Concentration)	Increasing pH from neutral to ~11	Minimal direct effect	Increases significantly as more cellulosate anions are formed	[6]
Electrolyte Concentration	Increasing NaCl from 0 to 70 g/L	Increases significantly by reducing electrostatic repulsion	Indirectly increases by promoting higher exhaustion	[11]
Dyeing Time	Increasing time for exhaustion and fixation	Increases and then plateaus	Increases with time until most of the reactive sites have reacted	[6]
Liquor Ratio	Increasing liquor ratio (e.g., 1:10 to 1:30)	Decreases due to lower dye concentration	Decreases as a result of lower exhaustion	[6]

Analytical Characterization of the Covalent Bond

Several analytical techniques can be employed to confirm the formation of the covalent bond between **C.I. Reactive Red 2** and cellulose:

- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR can be used to identify the characteristic vibrational bands of the dye-cellulose adduct. The formation of the ether linkage (C-O-C) between the dye and cellulose can be observed.[12][13]
- X-ray Photoelectron Spectroscopy (XPS): XPS is a surface-sensitive technique that can provide elemental and chemical state information. It can be used to detect the presence of elements specific to the dye (e.g., nitrogen, sulfur) on the surface of the washed cellulose fiber, confirming the presence of the dye.[12][14] Changes in the C1s and O1s spectra can also indicate the formation of the covalent bond.[12]
- Solvent Extraction: A rigorous extraction of the dyed fabric with a strong solvent for the dye (e.g., boiling dimethylformamide) can be used to differentiate between covalently bonded dye and physically adsorbed dye.[1] Covalently bonded dye will not be extracted.

Conclusion

The covalent bonding of **C.I. Reactive Red 2** with cellulose is a well-established but complex process governed by the principles of nucleophilic substitution. The efficiency of this reaction is highly dependent on the careful control of dyeing parameters such as temperature, pH, electrolyte concentration, and time to maximize fixation while minimizing the competing hydrolysis reaction. The use of analytical techniques like FTIR and XPS provides definitive evidence of the formation of the stable covalent bond, which is the hallmark of reactive dye chemistry and the key to their excellent fastness properties. This guide provides a foundational understanding for researchers and professionals working with reactive dyes and cellulosic substrates.

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